

Disulfo-ICG Carboxylic Acid: A Deep Dive into its Photophysical Properties and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disulfo-ICG carboxylic acid

Cat. No.: B12379546

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Disulfo-Indocyanine Green (ICG) carboxylic acid, a near-infrared (NIR) fluorescent dye with significant potential in biomedical research and drug development. While specific quantitative data for the disulfonated form of ICG carboxylic acid is not readily available in publicly accessible literature, this document outlines the core photophysical properties of the parent ICG molecule and its derivatives, details the experimental protocols for determining these properties, and explores potential applications based on the characteristics of related compounds.

Core Photophysical Properties

Disulfo-ICG carboxylic acid is a derivative of Indocyanine Green (ICG), a tricarbocyanine dye widely used in medical diagnostics. The addition of two sulfonate groups and a carboxylic acid moiety is intended to enhance its hydrophilicity and provide a reactive handle for conjugation to biomolecules. The key photophysical parameters that define the utility of a fluorophore are its extinction coefficient (ϵ) and quantum yield (Φ).

Extinction Coefficient (ϵ): This value represents the measure of how strongly a substance absorbs light at a particular wavelength. A high extinction coefficient is desirable for imaging applications as it indicates that the dye can be effectively excited. For ICG and its derivatives, the extinction coefficient is typically in the range of 150,000 to 250,000 $\text{M}^{-1}\text{cm}^{-1}$.

Quantum Yield (Φ): This parameter quantifies the efficiency of the fluorescence process, representing the ratio of photons emitted to photons absorbed. A higher quantum yield results in a brighter fluorescent signal. The quantum yield of ICG in aqueous solutions is relatively low, but can be influenced by factors such as solvent and binding to proteins.^[1] The introduction of sulfonate groups is generally expected to enhance fluorescence brightness.

The following table summarizes the known photophysical properties of ICG and its carboxylic acid derivative, which can serve as a reference for estimating the characteristics of **Disulfo-ICG carboxylic acid**.

Property	ICG	ICG Carboxylic Acid	Disulfo-ICG Carboxylic Acid
Molar Extinction Coefficient (ϵ)	$\sim 223,000 \text{ M}^{-1}\text{cm}^{-1}$ ^[2]	$\geq 218,000 \text{ cm}^{-1}\text{M}^{-1}$ ^[3]	Data not available
Quantum Yield (Φ)	~ 0.14 in plasma ^[2]	Data not available	Data not available
Excitation Maximum (λ_{ex})	$\sim 780 \text{ nm}$	$\sim 785 \text{ nm}$ ^[3]	$\sim 757 \text{ nm}$ ^[4]
Emission Maximum (λ_{em})	$\sim 810 \text{ nm}$	$\sim 812 \text{ nm}$ ^[3]	$\sim 835 \text{ nm}$ ^[4]

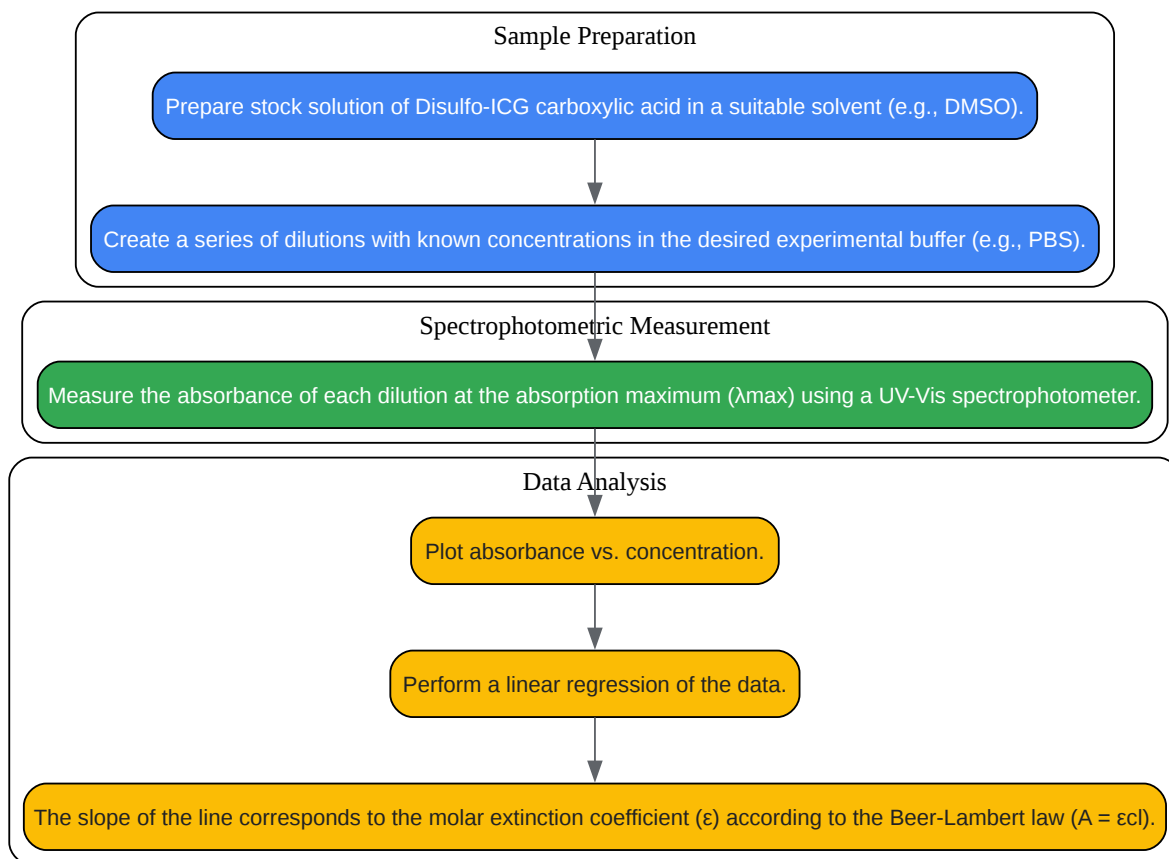
Experimental Protocols

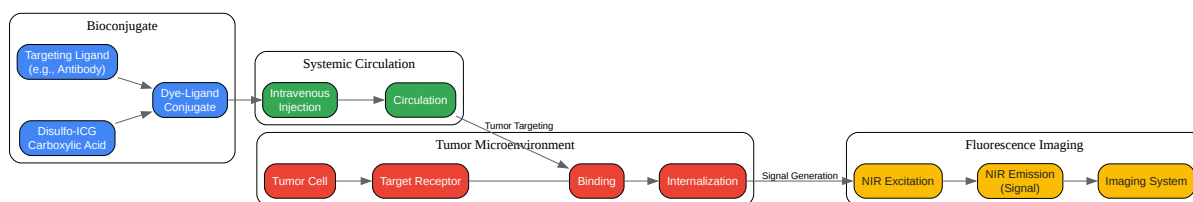
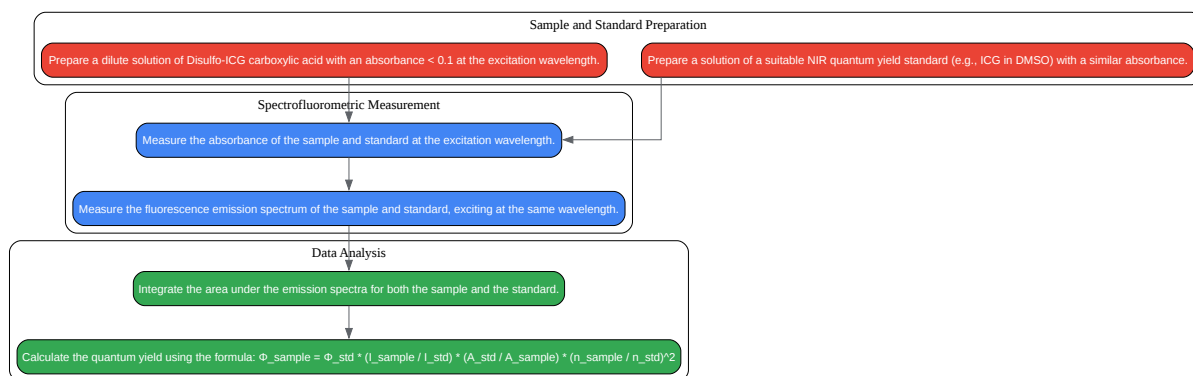
Accurate determination of the extinction coefficient and quantum yield is crucial for the characterization of any fluorescent probe. The following are detailed methodologies for these key experiments.

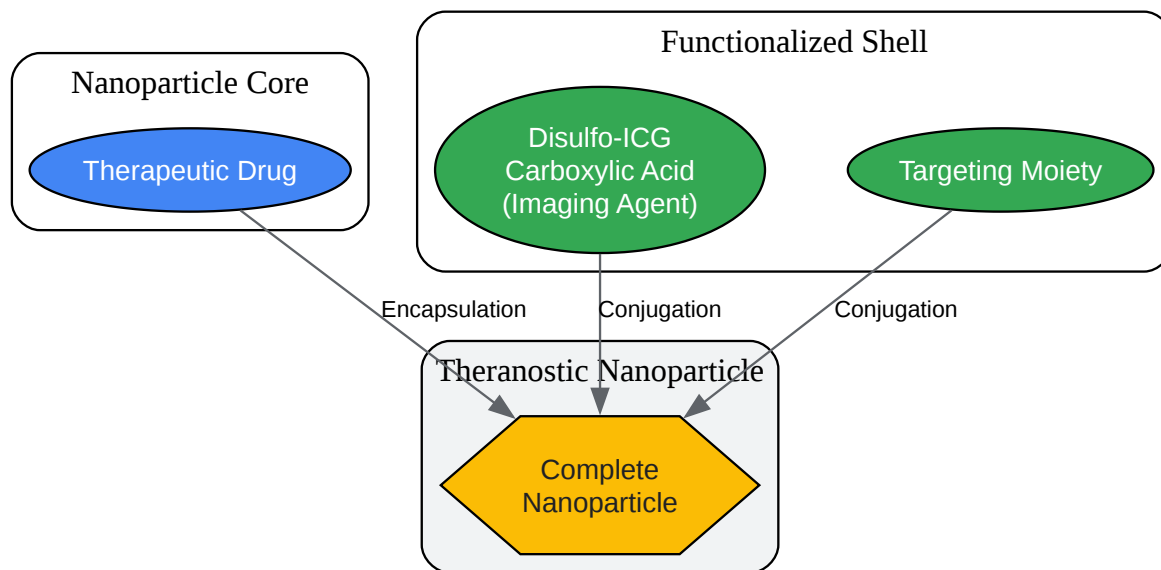
Determination of Molar Extinction Coefficient

The molar extinction coefficient can be determined experimentally using the Beer-Lambert law, which states that absorbance is directly proportional to the concentration of the absorbing species and the path length of the light through the sample.

Workflow for Extinction Coefficient Determination







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- To cite this document: BenchChem. [Disulfo-ICG Carboxylic Acid: A Deep Dive into its Photophysical Properties and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12379546#disulfo-icg-carboxylic-acid-quantum-yield-and-extinction-coefficient>]

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